

Application Notes and Protocols: Intraperitoneal Injection of NGB 2904 Hydrochloride

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Compound of Interest

Compound Name: NGB 2904 hydrochloride

Cat. No.: B060622

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Introduction

NGB 2904 hydrochloride is a potent and selective antagonist of the dopamine D3 receptor. Its high affinity and selectivity make it a valuable research tool for investigating the role of D3 receptors in various physiological and pathological processes, particularly in the context of substance abuse and neuropsychiatric disorders.[1][2] Preclinical studies have demonstrated that systemic administration of NGB 2904 can inhibit cocaine self-administration, attenuate the rewarding effects of psychostimulants, and reduce drug-seeking behaviors.[3][4] The action of NGB 2904 has been observed to be long-lasting, with effects seen for 1-2 days after a single injection.[1][2][3] This document provides detailed application notes and protocols for the preparation and intraperitoneal (IP) injection of **NGB 2904 hydrochloride** in rodent models.

Data Presentation

The following tables summarize the key quantitative data for **NGB 2904 hydrochloride** based on available literature.

Table 1: In Vitro Receptor Binding and Functional Activity

Parameter	Receptor/Assay	Value
Ki (nM)	Dopamine D3	1.4
Dopamine D2	217	
5-HT2	223	
α1-adrenergic	642	
Dopamine D4	> 5,000	
Dopamine D1	> 10,000	
Dopamine D5	> 10,000	
IC50 (nM)	Quinpirole-stimulated mitogenesis	6.8

Table 2: In Vivo Efficacy in Rodent Models (Intraperitoneal Administration)

Animal Model	Behavioral Assay	Effective Dose Range (mg/kg)	Species
Methamphetamine-Enhanced Brain Stimulation Reward	Attenuation of rewarding effects	0.3 - 1.0	Rat
Cocaine Self-Administration (Progressive-Ratio)	Reduction of break-point	1.0 - 5.0	Rat
Cocaine-Induced Reinstatement of Drug-Seeking	Inhibition of reinstatement	0.1 - 10	Rat

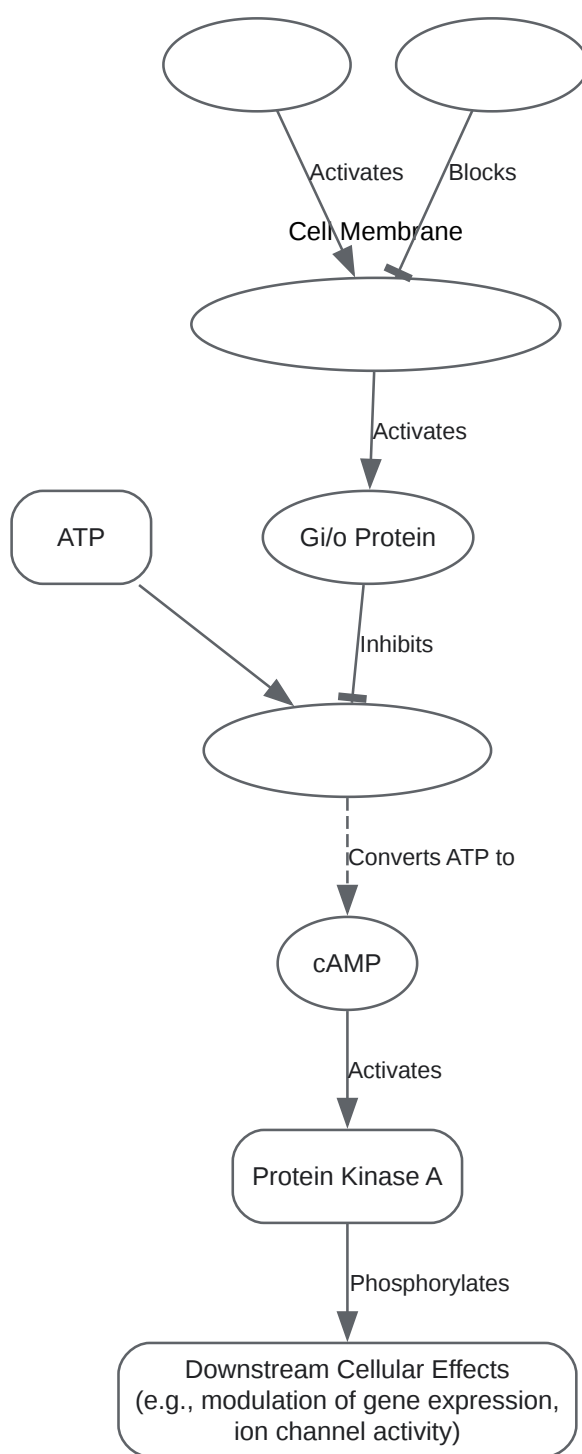
Table 3: Pharmacokinetic Parameters (Qualitative)

Parameter	Route of Administration	Observation	Species
Duration of Action	Intraperitoneal	Long-lasting (1-2 days)	Rat

Note: Specific quantitative pharmacokinetic parameters such as Cmax, Tmax, half-life, and bioavailability for intraperitoneal administration of NGB 2904 are not readily available in the published literature.

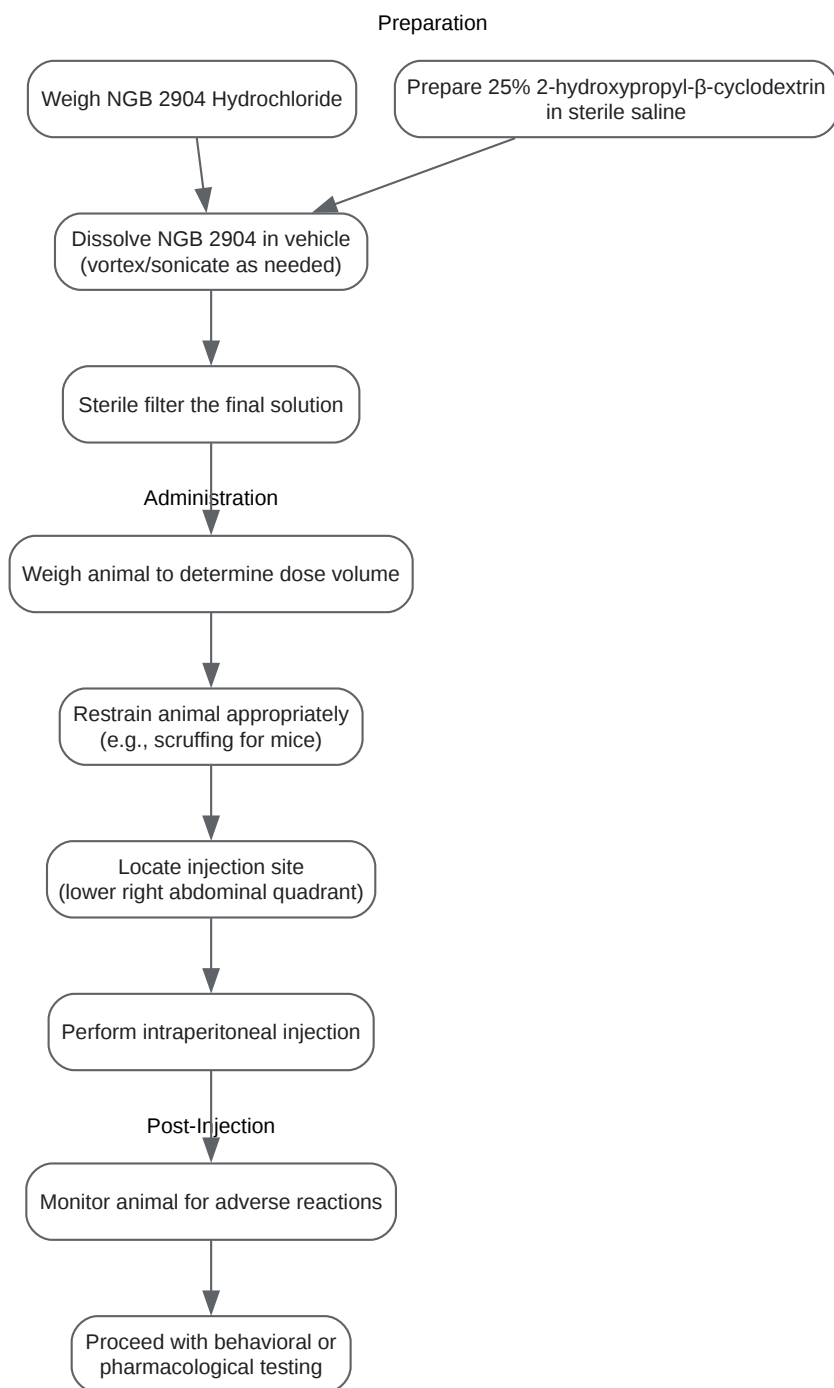
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of NGB 2904 and a typical experimental workflow for its intraperitoneal administration.



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Caption: Dopamine D3 Receptor Signaling Pathway and NGB 2904 Antagonism.



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Caption: Experimental Workflow for Intraperitoneal Injection of NGB 2904.

Experimental Protocols

Protocol 1: Preparation of NGB 2904 Hydrochloride Solution for Intraperitoneal Injection

This protocol describes the preparation of a solution of **NGB 2904 hydrochloride** suitable for intraperitoneal injection in rodents using 2-hydroxypropyl- β -cyclodextrin as a solubilizing agent.

[4]

Materials:

- **NGB 2904 hydrochloride** powder
- 2-hydroxypropyl- β -cyclodextrin
- Sterile, pyrogen-free saline (0.9% NaCl)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 μ m pore size)
- Sterile syringes and needles

Procedure:

- Prepare the Vehicle:
 - Weigh the required amount of 2-hydroxypropyl- β -cyclodextrin to make a 25% (w/v) solution in sterile saline. For example, to prepare 10 mL of vehicle, weigh 2.5 g of 2-hydroxypropyl- β -cyclodextrin.
 - Add the 2-hydroxypropyl- β -cyclodextrin to a sterile conical tube.
 - Add the required volume of sterile saline to the tube.

- Vortex the solution until the 2-hydroxypropyl- β -cyclodextrin is completely dissolved. Gentle warming in a water bath may aid dissolution.
- Prepare the **NGB 2904 Hydrochloride** Solution:
 - Determine the desired final concentration of **NGB 2904 hydrochloride** for your experiment (e.g., 1 mg/mL).
 - Weigh the appropriate amount of **NGB 2904 hydrochloride** powder and add it to a sterile conical tube.
 - Add the prepared 25% 2-hydroxypropyl- β -cyclodextrin vehicle to the tube containing the **NGB 2904 hydrochloride**.
 - Vortex the mixture vigorously until the compound is fully dissolved. If necessary, sonicate the solution for short intervals to aid dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
- Sterilization and Storage:
 - Draw the final solution into a sterile syringe.
 - Attach a sterile 0.22 μ m syringe filter to the syringe.
 - Filter the solution into a new sterile, sealed vial.
 - Store the prepared solution protected from light. For short-term storage, refrigeration (2-8 °C) is recommended. For longer-term storage, consult the manufacturer's stability data, though freshly prepared solutions are always preferred.

Protocol 2: Intraperitoneal (IP) Injection in Mice

This protocol provides a step-by-step guide for performing an intraperitoneal injection in a mouse.

Materials:

- Prepared and sterile-filtered **NGB 2904 hydrochloride** solution
- Sterile syringe (e.g., 1 mL)
- Sterile needle (25-27 gauge)
- Animal scale
- 70% ethanol and gauze pads (optional, for disinfecting the injection site)

Procedure:

- Dose Calculation:
 - Weigh the mouse accurately using an animal scale.
 - Calculate the required injection volume based on the animal's weight and the desired dose (mg/kg). The injection volume should ideally not exceed 10 mL/kg.
- Animal Restraint:
 - Gently but firmly restrain the mouse by scruffing the loose skin on its neck and back with your non-dominant hand.
 - Secure the tail between your little finger and the palm of the same hand.
 - Carefully rotate your hand to expose the mouse's abdomen. The head should be tilted slightly downwards.
- Injection Site Identification:
 - The preferred injection site is the lower right quadrant of the abdomen. This location avoids the cecum, urinary bladder, and major blood vessels.
- Injection:
 - If desired, gently wipe the injection site with a gauze pad moistened with 70% ethanol.
 - Hold the syringe with your dominant hand.

- Insert the needle, bevel up, at a 15-20 degree angle into the identified injection site.
- Gently aspirate by pulling back slightly on the plunger to ensure the needle has not entered a blood vessel or internal organ. If you see blood or a yellowish fluid, withdraw the needle and re-inject at a new site with a fresh needle and syringe.
- If no fluid is aspirated, slowly and steadily depress the plunger to administer the solution.
- Withdraw the needle smoothly.
- Post-Injection Monitoring:
 - Return the mouse to its home cage.
 - Observe the animal for a few minutes for any signs of distress, such as bleeding from the injection site, abdominal swelling, or changes in behavior.

Protocol 3: Intraperitoneal (IP) Injection in Rats

This protocol provides a step-by-step guide for performing an intraperitoneal injection in a rat. A two-person technique is often preferred for rats.

Materials:

- Prepared and sterile-filtered **NGB 2904 hydrochloride** solution
- Sterile syringe (e.g., 3 mL)
- Sterile needle (23-25 gauge)
- Animal scale
- 70% ethanol and gauze pads (optional)

Procedure:

- Dose Calculation:
 - Weigh the rat accurately.

- Calculate the required injection volume based on the animal's weight and the desired dose. The injection volume should not exceed 10 mL/kg.
- Animal Restraint (Two-Person Technique):
 - Person 1 (Restrainer): Gently but firmly grasp the rat around the shoulders with one hand, placing your thumb and forefinger behind the front legs. Use your other hand to support the hindquarters.
 - Carefully turn the rat over to expose its abdomen, keeping the head tilted downwards.
 - Person 2 (Injector): Will perform the injection.
- Injection Site Identification:
 - The injection site is the lower right quadrant of the abdomen.
- Injection:
 - The injector can optionally wipe the injection site with 70% ethanol.
 - Insert the needle, bevel up, at a 30-45 degree angle into the peritoneal cavity.
 - Gently aspirate to check for blood or other fluids. If present, withdraw and use a new sterile needle and syringe at a different site.
 - If aspiration is clear, inject the solution at a steady rate.
 - Withdraw the needle smoothly.
- Post-Injection Monitoring:
 - The restrainer gently returns the rat to its cage.
 - Both individuals should observe the rat for several minutes for any adverse reactions.

Conclusion

NGB 2904 hydrochloride is a critical tool for researchers investigating the dopamine D3 receptor. The protocols outlined in this document provide a comprehensive guide for the preparation and intraperitoneal administration of this compound in rodent models. Adherence to these protocols will help ensure the consistency and reliability of experimental results while maintaining high standards of animal welfare. Researchers should always consult their institution's animal care and use committee guidelines and any specific recommendations from the supplier of **NGB 2904 hydrochloride**.

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